Synthesis and Characterization of 2,5-Thiophenediboronic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*2,5-Thiophenediboronic acid*
CAS No.:	*26076-46-0*
Cat. No.:	*B186783*

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Abstract

2,5-Thiophenediboronic acid is a key building block in organic synthesis, particularly valued for its role in the construction of conjugated polymers and functional materials through metal-catalyzed cross-coupling reactions. Its bifunctional nature allows for the extension of molecular chains at two defined points on the thiophene ring, making it an important monomer in materials science and a versatile reagent in medicinal chemistry. This guide provides a comprehensive overview of the synthesis and characterization of **2,5-thiophenediboronic acid**, including a plausible synthetic protocol, expected characterization data, and a summary of its physical and chemical properties.

Introduction

Thiophene-based compounds are a critical class of heterocycles used extensively in the development of pharmaceuticals, organic electronics, and advanced materials. The introduction of boronic acid functionalities onto the thiophene core significantly enhances its synthetic utility, particularly in Suzuki-Miyaura cross-coupling reactions. **2,5-Thiophenediboronic acid**, with

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boronic acid groups at the alpha-positions of the thiophene ring, is a symmetrical molecule that serves as a fundamental component for creating linear, well-defined polymeric structures and complex molecular architectures. This document outlines the essential technical aspects related to the preparation and analysis of this important synthetic intermediate.

Physicochemical Properties

A summary of the key physicochemical properties of **2,5-thiophenediboronic acid** is presented in Table 1. This data is essential for its handling, storage, and use in synthetic applications.

Table 1: Physicochemical Properties of **2,5-Thiophenediboronic Acid**

Property	Value	Reference(s)
CAS Number	26076-46-0	[1][2][3][4][5]
Molecular Formula	$C_4H_6B_2O_4S$	[1][2][3][4]
Molecular Weight	171.78 g/mol	[3][4]
Appearance	Off-white to light-colored solid	Inferred from typical appearance of boronic acids
Melting Point	250 °C (with decomposition)	[1][2][3][6]
Purity	≥95.0% (commercially available)	[1][2][3]
Solubility	Soluble in many organic solvents, limited solubility in water	General property of boronic acids
SMILES String	OB(O)c1ccc(s1)B(O)O	[1][2][3]
InChI Key	SKFDVFMUXZWWOW-UHFFFAOYSA-N	[1][2][3]

Synthesis of 2,5-Thiophenediboronic Acid

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The synthesis of **2,5-thiophenediboronic acid** typically proceeds from a readily available precursor, 2,5-dibromothiophene, via a lithium-halogen exchange followed by borylation. This common organometallic approach allows for the regioselective introduction of the boronic acid groups at the 2 and 5 positions. While a specific, detailed experimental protocol from a peer-reviewed source is not readily available in the initial search results, a general and plausible methodology is described below. This protocol is based on established chemical principles for the synthesis of aryl boronic acids.

General Synthetic Workflow

The overall synthetic strategy involves a two-step process, which can often be performed as a "one-pot" procedure. The workflow is illustrated in the diagram below.



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Caption: General workflow for the synthesis of **2,5-thiophenediboronic acid**.

Experimental Protocol (Hypothetical)

This protocol is a representative procedure based on common laboratory practices for similar transformations.

Materials:

- 2,5-Dibromothiophene
- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes (typically 2.5 M)
- Triisopropyl borate
- Hydrochloric acid (HCl), aqueous solution (e.g., 2 M)

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- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Hexanes or pentane for washing/recrystallization
- Diethyl ether or ethyl acetate for extraction

Procedure:

- Reaction Setup: A dry, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a nitrogen inlet, and a rubber septum is charged with 2,5-dibromothiophene (1.0 eq). Anhydrous THF is added to dissolve the starting material.
- Lithiation: The solution is cooled to -78 °C using a dry ice/acetone bath. n-Butyllithium (2.2 eq) is added dropwise via syringe over a period of 30 minutes, ensuring the internal temperature remains below -70 °C. The reaction mixture is stirred at -78 °C for an additional 1-2 hours.
- Borylation: Triisopropyl borate (2.5 eq) is added dropwise to the reaction mixture at -78 °C. The mixture is then allowed to slowly warm to room temperature and stirred overnight.
- Hydrolysis (Workup): The reaction is quenched by the slow addition of 2 M aqueous HCl at 0 °C. The mixture is stirred vigorously for 1-2 hours to ensure complete hydrolysis of the boronate ester.
- Extraction: The aqueous layer is separated, and the organic layer is extracted with diethyl ether or ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous $MgSO_4$ or Na_2SO_4, filtered, and the solvent is removed under reduced pressure.
- Purification: The crude product is typically a solid that can be purified by recrystallization or by washing with a non-polar solvent like hexanes or pentane to remove non-polar impurities.

Characterization

Comprehensive characterization is crucial to confirm the identity and purity of the synthesized **2,5-thiophenediboronic acid**. The following are the expected results from standard analytical techniques.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the primary method for structural elucidation.

- ^{1}H NMR: Due to the symmetry of the molecule, a single signal is expected for the two equivalent protons on the thiophene ring. The presence of the boronic acid groups, which are electron-withdrawing, will deshield these protons, shifting their resonance downfield compared to unsubstituted thiophene. The hydroxyl protons of the boronic acid groups will appear as a broad singlet, and its chemical shift can be highly variable depending on the solvent, concentration, and presence of water.

- ^{13}C NMR: Three distinct signals are expected in the proton-decoupled ^{13}C NMR spectrum. Two signals will correspond to the carbon atoms of the thiophene ring (one for the carbon atoms bearing the boronic acid groups and one for the protonated carbon atoms). The chemical shifts will be in the aromatic region.

Table 2: Expected NMR Data for **2,5-Thiophenediboronic Acid** (in a suitable deuterated solvent like DMSO-d_6)

Nucleus	Expected Chemical Shift (δ, ppm)	Multiplicity	Assignment
^{1}H	~7.5 - 8.0	Singlet	Thiophene C-H
Variable (broad)	Singlet (broad)	$B(OH)_2$	
^{13}C	~140 - 150	-	Thiophene C-B
~130 - 140	-	Thiophene C-H	

Note: These are estimated values based on the analysis of similar compounds. Actual values may vary depending on the experimental conditions.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in the molecule.

Table 3: Expected FT-IR Absorption Bands for **2,5-Thiophenediboronic Acid**

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Wavenumber (cm^{-1})	Intensity	Assignment
~3500 - 3200	Strong, Broad	O-H stretch (from $B(OH)_2$)
~3100	Weak to Medium	Aromatic C-H stretch
~1600	Medium	C=C stretch (thiophene ring)
~1350	Strong	B-O stretch
~1020	Strong	B-O-H bend
~800	Medium to Strong	C-S stretch (thiophene ring)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound. For electrospray ionization (ESI-MS), the molecular ion peak $[M-H]^-$ or adducts might be observed. The exact mass can be used to confirm the elemental composition.

Table 4: Expected Mass Spectrometry Data for **2,5-Thiophenediboronic Acid**

Technique	Expected m/z	Interpretation
High-Resolution MS	~172.01 (as $[M+H]^+$)	Confirmation of molecular formula $C_4H_7B_2O_4S$
ESI-MS (-)	~171.00	$[M-H]^-$

Applications in Research and Development

2,5-Thiophenediboronic acid is a valuable reagent with several key applications:

- Polymer Synthesis: It is extensively used in Suzuki polycondensation reactions with dihaloarenes to produce conjugated polymers for applications in organic electronics, such as organic photovoltaics (OPVs) and organic light-emitting diodes (OLEDs).[7][8]
- Sensor Development: The thiophene core and the reactive boronic acid groups can be incorporated into molecules designed as fluorescent sensors for various analytes, including metal ions like mercury.[2][6]

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- Biosensor Fabrication: It has been used in the fabrication of graphene-based biosensors for the detection of biological molecules such as glucose and bacteria like Escherichia coli.[2][6]
- Medicinal Chemistry: As a bifunctional building block, it can be used in the synthesis of complex molecules with potential therapeutic applications.

The relationship between the synthesis of **2,5-thiophenediboronic acid** and its primary application in polymer synthesis is depicted in the following diagram.

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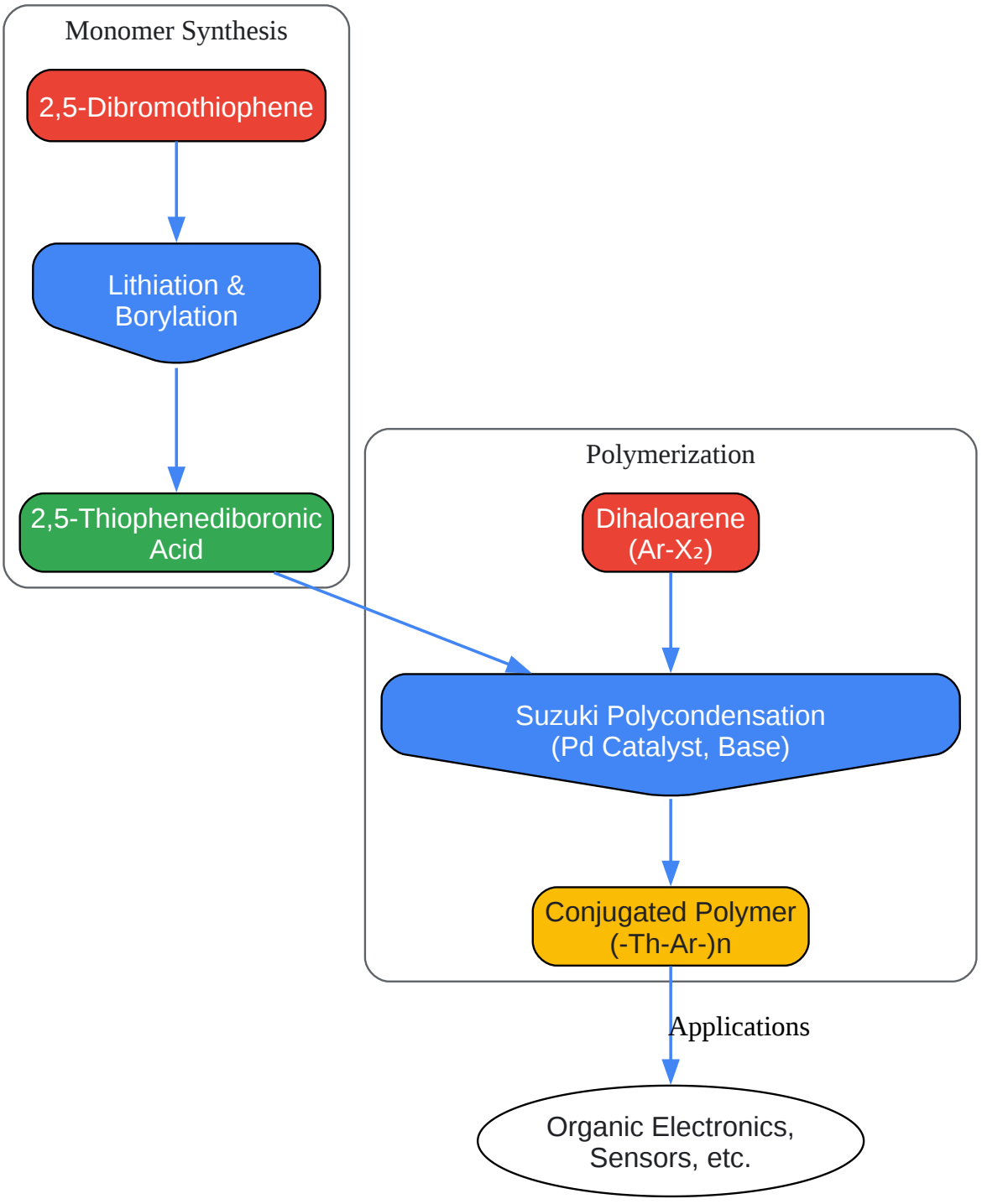

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Caption: From monomer synthesis to polymer applications.

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Conclusion

2,5-Thiophenediboronic acid is a synthetically versatile and important molecule in modern organic chemistry and materials science. Its preparation from 2,5-dibromothiophene is a standard and efficient process. The characterization of this compound relies on a combination of NMR and IR spectroscopy, and mass spectrometry to confirm its structure and purity. The continued use of this building block in the development of novel materials and functional molecules underscores its significance in both academic and industrial research. This guide provides the foundational knowledge required for the synthesis, characterization, and application of **2,5-thiophenediboronic acid** for professionals in the field.

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